

Proper Disposal of SLM6: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	SLM6	
Cat. No.:	B15585765	Get Quote

Essential, Immediate Safety and Logistical Information for the Disposal of **SLM6** (Sangivamycin-Like Molecule 6)

This document provides procedural, step-by-step guidance for the proper disposal of **SLM6** (CAS 22242-91-7), a potent CDK9 inhibitor. Due to its classification as a research chemical and its similarity to the highly toxic compound Sangivamycin, **SLM6** must be handled and disposed of as hazardous chemical waste. Adherence to these protocols is critical for laboratory safety and environmental protection.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **SLM6** is not readily available, the closely related compound Sangivamycin is classified as acutely toxic.[1][2][3] Therefore, it is imperative to handle **SLM6** with the utmost caution.

Assumed Hazards:

- Acute Toxicity: Potentially fatal if swallowed, inhaled, or in contact with skin.[1][2]
- Environmental Hazard: Potentially toxic to aquatic life.

Required Personal Protective Equipment (PPE):



PPE Category	Specification	
Hand Protection	Double-gloving with chemically resistant gloves (e.g., nitrile).	
Eye Protection	Safety glasses with side shields or chemical splash goggles.	
Skin and Body	A disposable gown or lab coat. Ensure cuffs are tucked into the outer gloves.	
A NIOSH-approved respirator is reco especially when handling the powder Respiratory creating aerosols. All handling of soli should be performed in a certified ch fume hood or a containment balance		

Step-by-Step Disposal Protocol

All waste contaminated with **SLM6** must be segregated from general laboratory waste at the point of generation.

Step 1: Waste Segregation

Properly segregate waste contaminated with **SLM6** into two main streams: solid and liquid waste.

Solid Waste:

- Unused or expired pure compound.
- Contaminated consumables: pipette tips, tubes, vials, gloves, bench paper, and any other disposable labware.

• Liquid Waste:

- Stock solutions and experimental solutions containing SLM6.
- The first rinse of any container that held the compound.



Step 2: Waste Collection and Containment

Use designated, properly labeled, and chemically compatible containers for waste collection.

- · For Solid Waste:
 - Collect in a clearly labeled, sealable plastic bag or a designated solid waste container.
 - The container must be labeled with "Hazardous Chemical Waste," the full chemical name
 "SLM6 (Sangivamycin-Like Molecule 6)," and the primary hazard (e.g., "Acutely Toxic").
- For Liquid Waste:
 - Collect in a leak-proof, shatter-resistant container (e.g., a high-density polyethylene (HDPE) bottle) with a secure screw cap.
 - The container must be labeled with "Hazardous Chemical Waste," the full chemical name
 "SLM6 (Sangivamycin-Like Molecule 6)," the solvent system (e.g., "in DMSO"), and an approximate concentration of the active compound.
 - Do not mix incompatible waste streams.

Step 3: Storage

Store waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.

- The SAA should be at or near the point of waste generation and under the control of laboratory personnel.
- Ensure containers are kept closed except when adding waste.
- Store containers in secondary containment (such as a chemical-resistant tray) to contain any potential leaks or spills.

Step 4: Disposal of Empty Containers

Empty containers that once held **SLM6** must be decontaminated to remove any residual chemical.

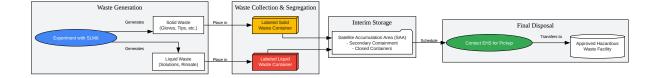


- Triple Rinse: Rinse the container three times with a suitable solvent in which SLM6 is soluble.
- Collect Rinsate: The rinsate from all three rinses must be collected and disposed of as hazardous liquid waste.
- Deface Label: After triple rinsing, deface or remove the original product label to prevent confusion.
- Final Disposal: The clean, defaced container can then typically be disposed of with regular laboratory glass or plastic recycling, in accordance with your institution's policies.

Step 5: Arranging for Final Disposal

Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Do not dispose of **SLM6** waste down the drain or in the regular trash.[4] Waste material must be disposed of in accordance with national and local regulations.[5]

Experimental Workflow for SLM6 Disposal



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Caption: Workflow for the safe segregation, collection, and disposal of **SLM6** waste.



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References

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